

A Guide to the Spectroscopic Differentiation of Dichlorinated Aminobenzoic Acid Isomers

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Compound of Interest

Compound Name: 2-Amino-4,5-dichlorobenzoic acid

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For researchers, scientists, and drug development professionals, the unambiguous structural elucidation of positional isomers is a cornerstone of chemical synthesis and analysis. A minor shift in the placement of a substituent on an aromatic ring can profoundly alter a molecule's physicochemical properties, biological activity, and patentability. This guide provides an in-depth spectroscopic comparison of two commercially significant dichlorinated aminobenzoic acid isomers: 4-Amino-3,5-dichlorobenzoic acid and 3-Amino-2,5-dichlorobenzoic acid.

By leveraging fundamental analytical techniques—Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FTIR) Spectroscopy, and Mass Spectrometry (MS)—we will demonstrate how to reliably distinguish between these closely related structures. This document moves beyond a simple recitation of data, focusing instead on the causal relationships between molecular structure and spectral output, thereby empowering you to interpret your own experimental results with confidence.

The Challenge of Isomerism

Positional isomers, such as the two featured in this guide, possess the same molecular formula ($C_7H_5Cl_2NO_2$) and molecular weight (206.03 g/mol)^[1]. This shared identity makes them indistinguishable by basic mass determination. However, the unique spatial arrangement of the amino (-NH₂) and chloro (-Cl) substituents creates distinct electronic environments within each molecule, leading to unique and predictable spectroscopic "fingerprints." Understanding these fingerprints is critical for quality control, reaction monitoring, and regulatory compliance.

3-Amino-2,5-dichlorobenzoic acid

4-Amino-3,5-dichlorobenzoic acid

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References

- 1. GSRS [gsrs.ncats.nih.gov]
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